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GNE 220 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: GNE 220 hydrochloride

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GNE 220 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GNE 220 hydrochloride**. Below you will find frequently asked questions, troubleshooting guides, and handling protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for solid **GNE 220 hydrochloride**?

For long-term stability, solid **GNE 220 hydrochloride** should be stored in a dry, dark environment at -20°C.[1][2][3] Some suppliers also indicate that storage at 2-8°C, when desiccated, is suitable.[4] Always refer to the Certificate of Analysis provided with your specific lot for the most accurate information.

2. What is the expected shelf life of GNE 220 hydrochloride?

When stored correctly, **GNE 220 hydrochloride** is expected to have a shelf life of at least 12 months.[2] One supplier suggests a shelf life of up to 1095 days (3 years).[4]

3. How should I store stock solutions of GNE 220 hydrochloride?



The stability of **GNE 220 hydrochloride** in solution depends on the solvent and storage temperature. For stock solutions, it is recommended to aliquot and store them to avoid repeated freeze-thaw cycles.[1] Recommended storage conditions for solutions are:

• 0-4°C: for up to 1 month.[1][2]

• -20°C: for up to 1 month.[1]

• -80°C: for up to 6 months.[1]

4. In which solvents is **GNE 220 hydrochloride** soluble?

GNE 220 hydrochloride is soluble in DMSO and water.[1][2][4] It is important to note that ultrasonic assistance is needed for dissolution.[1][2][4] It has been noted that the hygroscopic nature of DMSO can significantly impact the solubility of the product, so using newly opened DMSO is recommended.[1]

Data Presentation

Table 1: Recommended Storage Conditions

Form	Temperature	Duration	Additional Notes
Solid	-20°C	≥ 12 months	Store in a dry, dark place.[1][2]
Solid	2-8°C	Not specified	Must be stored desiccated.[4]
Stock Solution	0-4°C	1 month	Aliquot to avoid freeze-thaw cycles.[1]
Stock Solution	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.[1]
Stock Solution	-80°C	6 months	Aliquot to avoid freeze-thaw cycles.[1]



Table 2: Solubility Data

Solvent	Concentration	Molarity	Notes
DMSO	5.4 mg/mL	11.37 mM	Requires sonication. Use newly opened DMSO.[1][2][4]
Water	5 mg/mL	10.53 mM	Requires sonication. [1][2][4]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **GNE 220 hydrochloride** (Molecular Weight: 474.99 g/mol) in DMSO.

- Pre-weighing Preparation: Allow the vial of solid GNE 220 hydrochloride to equilibrate to room temperature for at least 15-20 minutes before opening to minimize moisture condensation.
- Weighing: Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.75 mg of GNE 220 hydrochloride.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to the solid compound. For a 10 mM solution with 4.75 mg of the compound, add 1 mL of DMSO.
- Dissolution: Vortex the solution briefly and then place it in an ultrasonic bath until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use vials to prevent degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term use.[1]

Troubleshooting Guides

Issue: The compound is not fully dissolving in the solvent.



Solution:

- Ensure you are using a high-purity, anhydrous solvent, especially when working with DMSO, as it is hygroscopic.[1]
- Increase the duration of sonication.
- Gentle warming of the solution may aid in dissolution. However, be cautious as excessive heat can lead to degradation.
- If precipitation occurs upon cooling, consider preparing a more dilute stock solution.

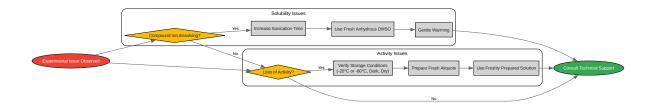
Issue: I am observing a loss of compound activity in my experiments.

Solution:

- Improper Storage: Verify that both the solid compound and the stock solutions have been stored at the recommended temperatures and protected from light and moisture.
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles of your stock solutions by preparing single-use aliquots.[1]
- Solution Age: If your stock solution has been stored for an extended period, consider preparing a fresh stock. For in vivo experiments, it is recommended to prepare fresh working solutions daily.[1]

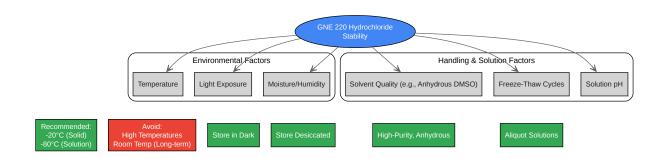
Visualizations





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Caption: Troubleshooting workflow for common issues with GNE 220 hydrochloride.



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Caption: Factors influencing the stability of GNE 220 hydrochloride.



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